Application Notes: Synthesis of Heterocyclic Compounds Using 4-Iodo-3-nitroanisole

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Compound of Interest	
Compound Name:	*4-Iodo-3-nitroanisole*
CAS No.:	*58755-70-7*
Cat. No.:	*B1296058*

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Introduction

4-Iodo-3-nitroanisole is a versatile aromatic building block crucial for synthesizing a variety of heterocyclic compounds. Its unique substitution pattern, featuring an electron-withdrawing nitro group and an electron-donating methoxy group, along with a reactive iodine atom, makes it an ideal substrate for various palladium-catalyzed cross-coupling reactions. These reactions, including the Sonogashira, Buchwald-Hartwig, and Suzuki couplings, as well as the Larock indole synthesis, enable the efficient construction of complex heterocyclic scaffolds. Such scaffolds are of significant interest in medicinal chemistry and drug development due to their prevalence in biologically active molecules.

This document provides detailed application notes and experimental protocols for the use of **4-Iodo-3-nitroanisole** in the synthesis of key heterocyclic systems, namely 7-methoxy-6-nitrobenzofurans, N-aryl-7-methoxy-6-nitroindoles, and related biaryl heterocycles.

Key Synthetic Applications

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4-Iodo-3-nitroanisole serves as a valuable precursor for the following classes of heterocyclic compounds:

- Benzofurans: Through a domino Sonogashira coupling and cyclization reaction, **4-Iodo-3-nitroanisole** can be coupled with terminal alkynes to yield 7-methoxy-6-nitrobenzofuran derivatives. These structures are present in various natural products and pharmacologically active compounds.
- Indoles: The Larock indole synthesis allows for the palladium-catalyzed heteroannulation of an aniline derivative of **4-Iodo-3-nitroanisole** with internal alkynes to produce 7-methoxy-6-nitroindoles. The indole nucleus is a cornerstone of many pharmaceuticals.
- N-Aryl Heterocycles: The Buchwald-Hartwig amination enables the coupling of **4-Iodo-3-nitroanisole** with a range of primary and secondary amines, including those part of a heterocyclic ring, to form N-aryl linkages.
- Biaryl Heterocycles: The Suzuki-Miyaura coupling facilitates the reaction of **4-Iodo-3-nitroanisole** with various heteroaryl boronic acids or esters to generate biaryl heterocyclic systems, which are important pharmacophores.

Data Presentation

The following tables summarize quantitative data for representative syntheses of heterocyclic compounds utilizing aryl iodides with similar electronic properties to **4-Iodo-3-nitroanisole**, as specific data for this substrate is not extensively available in the literature. These values provide a reasonable expectation for yields and reaction conditions.

Table 1: Domino Sonogashira Coupling/Cyclization for Benzofuran Synthesis

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Entry	Alkyne	Catalyst (mol%)	Ligand (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Phenylacetylene	$PdCl_2(PPh_3)_2$ (2)	-	Et_3N	DMF	80	12	85
2	Ethynyltrimethylsilane	$Pd(OAc)_2$ (5)	PPh_3 (10)	K_2CO_3	Toluene	100	16	78
3	1-Hexyne	$Pd_2(dba)_3$ (1.5)	XPhos (3)	Cs_2CO_3	Dioxane	110	24	82

Table 2: Buchwald-Hartwig Amination for N-Aryl Heterocycle Synthesis

Entry	Amine	Catalyst (mol%)	Ligand (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Aniline	$Pd_2(dba)_3$ (2)	BINAP (3)	NaOtBu	Toluene	100	18	92
2	Morpholine	$Pd(OAc)_2$ (3)	DavePhos (6)	K_3PO_4	Dioxane	110	24	88
3	Pyrrole	$PdCl_2$(dppf) (5)	-	Cs_2CO_3	Xylene	120	36	75

Table 3: Suzuki-Miyaura Coupling for Biaryl Heterocycle Synthesis

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Entry	Boronic Acid/Ester	Catalyst (mol%)	Ligand (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Pyridine-3-boronic acid	$Pd(PPh_3)_4$ (5)	-	K_2CO_3	Dioxane/H_2O	90	12	89
2	Thiophene-2-boronic acid	$Pd(OAc)_2$ (2)	SPhos (4)	K_3PO_4	Toluene/H_2O	100	16	91
3	Pyrazole-4-boronic acid pinacol ester	$PdCl_2(dppf)$ (3)	-	CsF	THF/H_2O	80	24	85

Experimental Protocols

Protocol 1: Synthesis of 7-Methoxy-6-nitro-2-phenylbenzofuran via Domino Sonogashira Coupling/Cyclization

This protocol describes a one-pot synthesis involving a Sonogashira coupling followed by an intramolecular cyclization.

Materials:

- **4-Iodo-3-nitroanisole** (1.0 equiv)
- Phenylacetylene (1.2 equiv)
- $PdCl_2(PPh_3)_2$ (2 mol%)

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- Copper(I) iodide (CuI) (1 mol%)
- Triethylamine (Et_3N) (2.0 equiv)
- Anhydrous N,N-Dimethylformamide (DMF)
- Schlenk flask and standard glassware
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- To an oven-dried Schlenk flask under an inert atmosphere, add **4-Iodo-3-nitroanisole**, $PdCl_2(PPh_3)_2$, and CuI.
- Evacuate and backfill the flask with inert gas three times.
- Add anhydrous DMF via syringe, followed by triethylamine and phenylacetylene.
- Heat the reaction mixture to 80°C and stir for 12 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer with saturated aqueous ammonium chloride solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired 7-methoxy-6-nitro-2-phenylbenzofuran.

Protocol 2: Synthesis of N-Phenyl-7-methoxy-6-nitroaniline via Buchwald-Hartwig Amination

This protocol details the palladium-catalyzed amination of **4-Iodo-3-nitroanisole**.

Materials:

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- **4-Iodo-3-nitroanisole** (1.0 equiv)
- Aniline (1.2 equiv)
- $Pd_2(dba)_3$ (2 mol%)
- BINAP (3 mol%)
- Sodium tert-butoxide (NaOtBu) (1.4 equiv)
- Anhydrous Toluene
- Schlenk tube and standard glassware
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- In an oven-dried Schlenk tube under an inert atmosphere, combine **4-Iodo-3-nitroanisole**, $Pd_2(dba)_3$, BINAP, and sodium tert-butoxide.
- Evacuate and backfill the tube with inert gas three times.
- Add anhydrous toluene via syringe, followed by aniline.
- Seal the tube and heat the reaction mixture to 100°C with vigorous stirring for 18 hours.
- Monitor the reaction by TLC or GC-MS.
- After cooling to room temperature, dilute the reaction mixture with ethyl acetate and filter through a pad of Celite.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography on silica gel to yield the pure N-phenyl-7-methoxy-6-nitroaniline.

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Protocol 3: Synthesis of 3-(7-Methoxy-6-nitrophenyl)pyridine via Suzuki-Miyaura Coupling

This protocol outlines the synthesis of a biaryl heterocycle using a Suzuki-Miyaura cross-coupling reaction.

Materials:

- **4-Iodo-3-nitroanisole** (1.0 equiv)
- Pyridine-3-boronic acid (1.5 equiv)
- $Pd(PPh_3)_4$ (5 mol%)
- Potassium carbonate (K_2CO_3) (2.0 equiv)
- Dioxane and Water (4:1 mixture)
- Schlenk flask and standard glassware
- Inert atmosphere (Argon or Nitrogen)

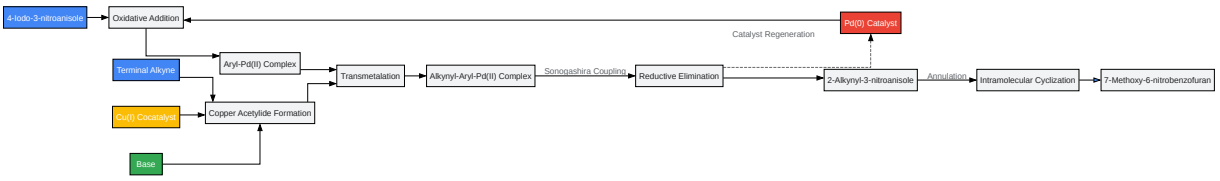
Procedure:

- To a Schlenk flask under an inert atmosphere, add **4-Iodo-3-nitroanisole**, pyridine-3-boronic acid, $Pd(PPh_3)_4$, and potassium carbonate.
- Evacuate and backfill the flask with inert gas three times.
- Add the degassed dioxane/water mixture via syringe.
- Heat the reaction mixture to 90°C and stir for 12 hours.
- Monitor the reaction progress by TLC.
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer with water and brine.

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- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired 3-(7-methoxy-6-nitrophenyl)pyridine.

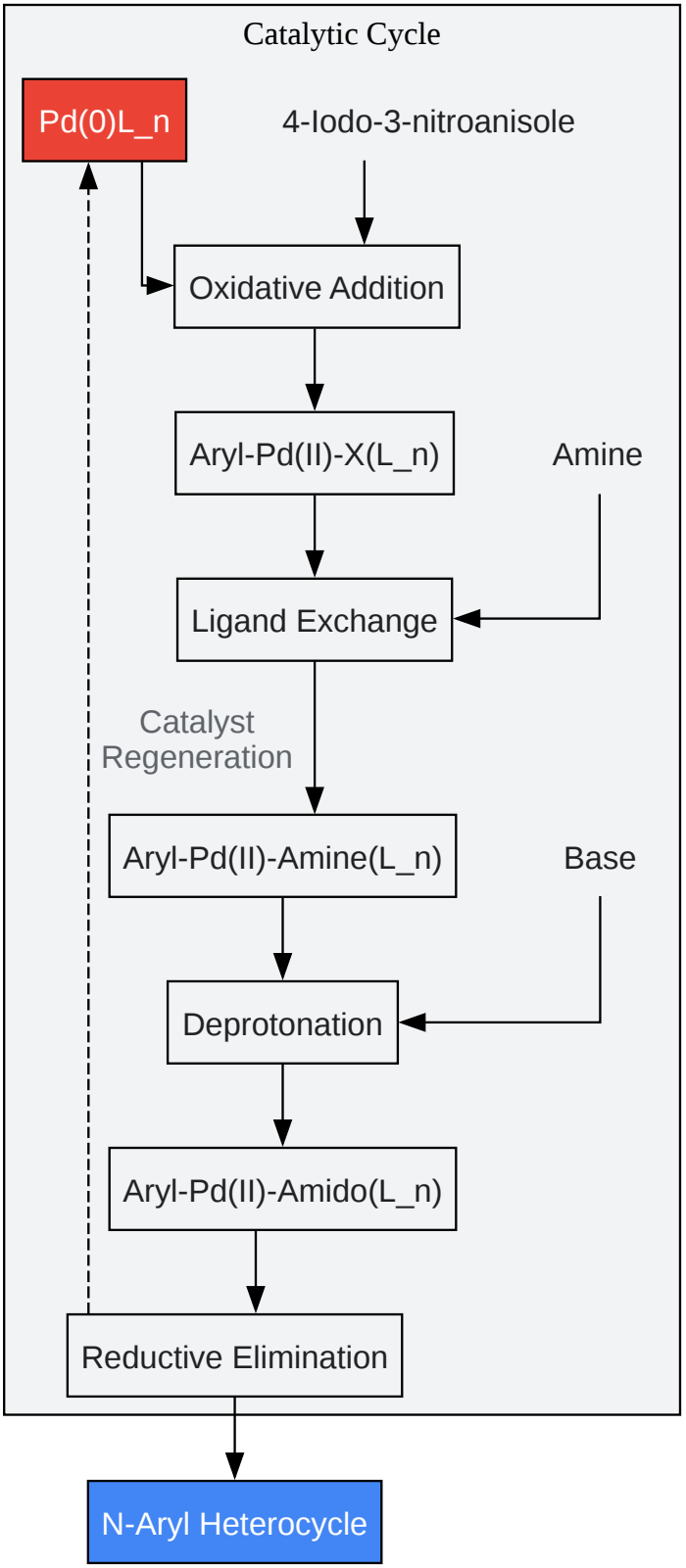
Mandatory Visualization



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Caption: Domino Sonogashira Coupling and Cyclization Workflow.

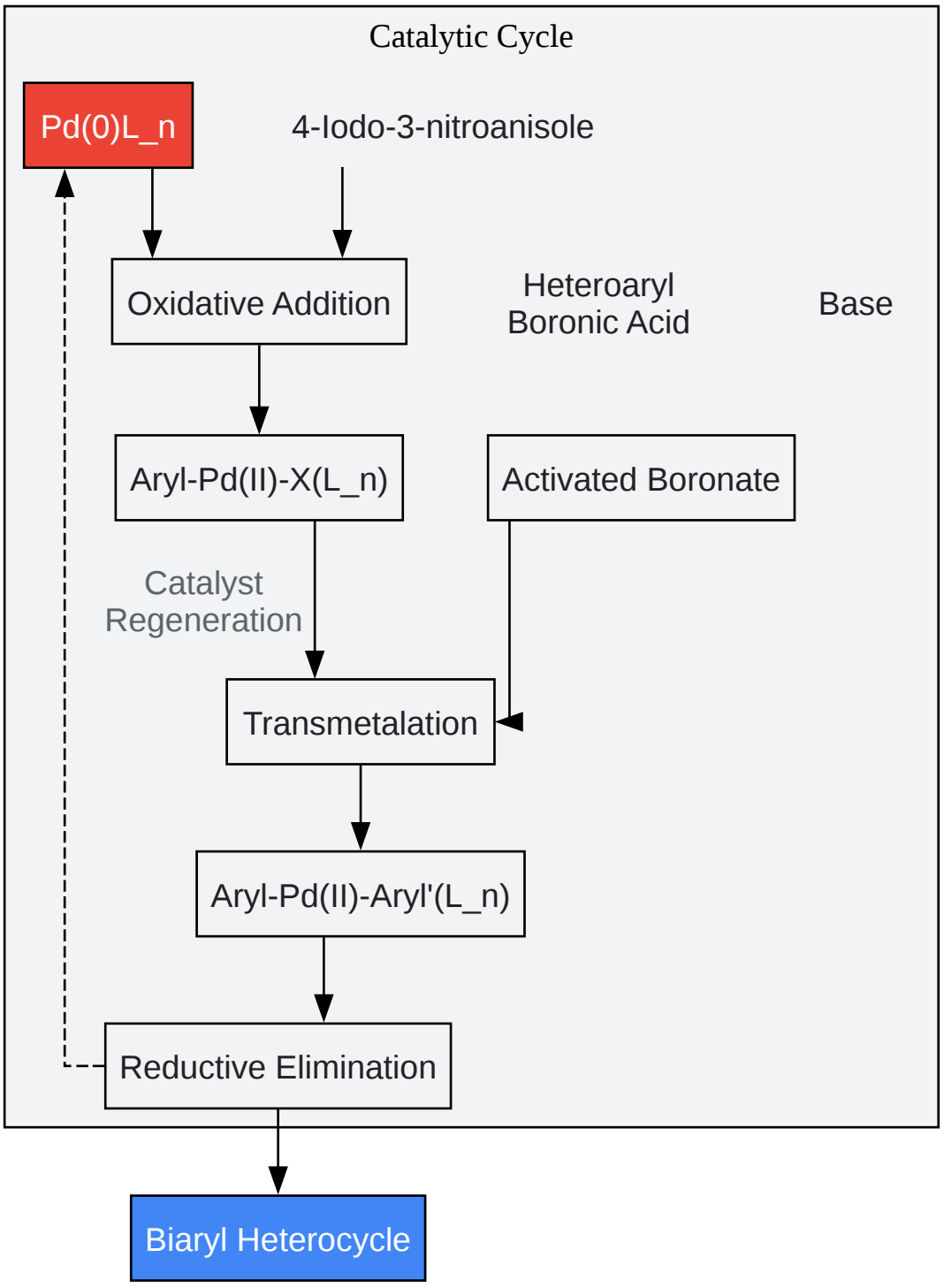
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Caption: Buchwald-Hartwig Amination Catalytic Cycle.

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Caption: Suzuki-Miyaura Coupling Catalytic Cycle.

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